

An In-Depth Technical Guide to 2,3-Dihydrosciadopitysin

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Compound of Interest

Compound Name: 2,3-Dihydrosciadopitysin

Cat. No.: B592804

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CAS Number: 34421-19-7

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3-Dihydrosciadopitysin is a naturally occurring biflavonoid that has been identified in select plant species. As a member of the flavonoid family, it possesses a characteristic molecular architecture that suggests potential biological activity. This technical guide serves as a comprehensive resource on **2,3-Dihydrosciadopitysin** (CAS Number: 34421-19-7), consolidating the currently available scientific and technical information. This document outlines its physicochemical properties, and known biological sources, and discusses the analytical methods used for its identification. Due to a notable scarcity of in-depth research on this specific compound, this guide also highlights the significant gaps in the existing literature, particularly concerning its biological activity, mechanisms of action, and detailed experimental protocols. This whitepaper aims to provide a foundational understanding for researchers and drug development professionals interested in exploring the therapeutic potential of this rare natural product.

Introduction

Flavonoids are a diverse group of polyphenolic compounds ubiquitously found in plants, renowned for their wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects. Biflavonoids, which are dimers of flavonoid units, often exhibit

enhanced or unique biological properties compared to their monomeric counterparts. **2,3-Dihydrosciadopitysin** belongs to this intriguing class of natural products. Its structure, a derivative of sciadopitysin, features a dihydroflavone moiety linked to a flavone. Despite its discovery, **2,3-Dihydrosciadopitysin** remains a largely understudied molecule, representing a potential area for novel therapeutic development. This guide synthesizes the available data to provide a clear and concise overview of the current state of knowledge.

Physicochemical Properties

The fundamental physicochemical properties of **2,3-Dihydrosciadopitysin** are summarized in the table below. These data are primarily derived from chemical supplier databases and computational predictions, as detailed experimental characterization is not widely available in published literature.

Property	Value	Source
CAS Number	34421-19-7	Biopurify[1]
Molecular Formula	C ₃₃ H ₂₆ O ₁₀	Biopurify[1]
Molecular Weight	582.561 g/mol	Biopurify[1]
Physical Description	Yellow powder	Biopurify[1]
Purity	95% - 99% (as commercially available)	Biopurify[1]
Class	Flavonoid (Biflavonoid)	Biopurify[1]

Note: In-depth experimental data on properties such as aqueous solubility, pKa, and logP are not readily available in the scientific literature. Commercial suppliers may offer solutions to improve water solubility for research purposes[1].

Biological Sources

2,3-Dihydrosciadopitysin is a natural product that has been isolated from a limited number of plant species. The primary documented sources are:

- *Metasequoia glyptostroboides* (Dawn Redwood): This compound has been isolated from the autumn leaves of this deciduous conifer[2].
- *Podocarpus macrophyllus* (Yew plum pine): It has also been identified in the heartwood of this evergreen tree.

The concentration of **2,3-Dihydrosciadopitysin** in these sources and the optimal extraction methods have not been extensively documented in readily accessible literature.

Analytical and Experimental Methods

While detailed experimental protocols for the biological evaluation of **2,3-Dihydrosciadopitysin** are absent from the current body of scientific literature, its identification and quality control are performed using standard analytical techniques in phytochemistry.

Identification and Structural Elucidation

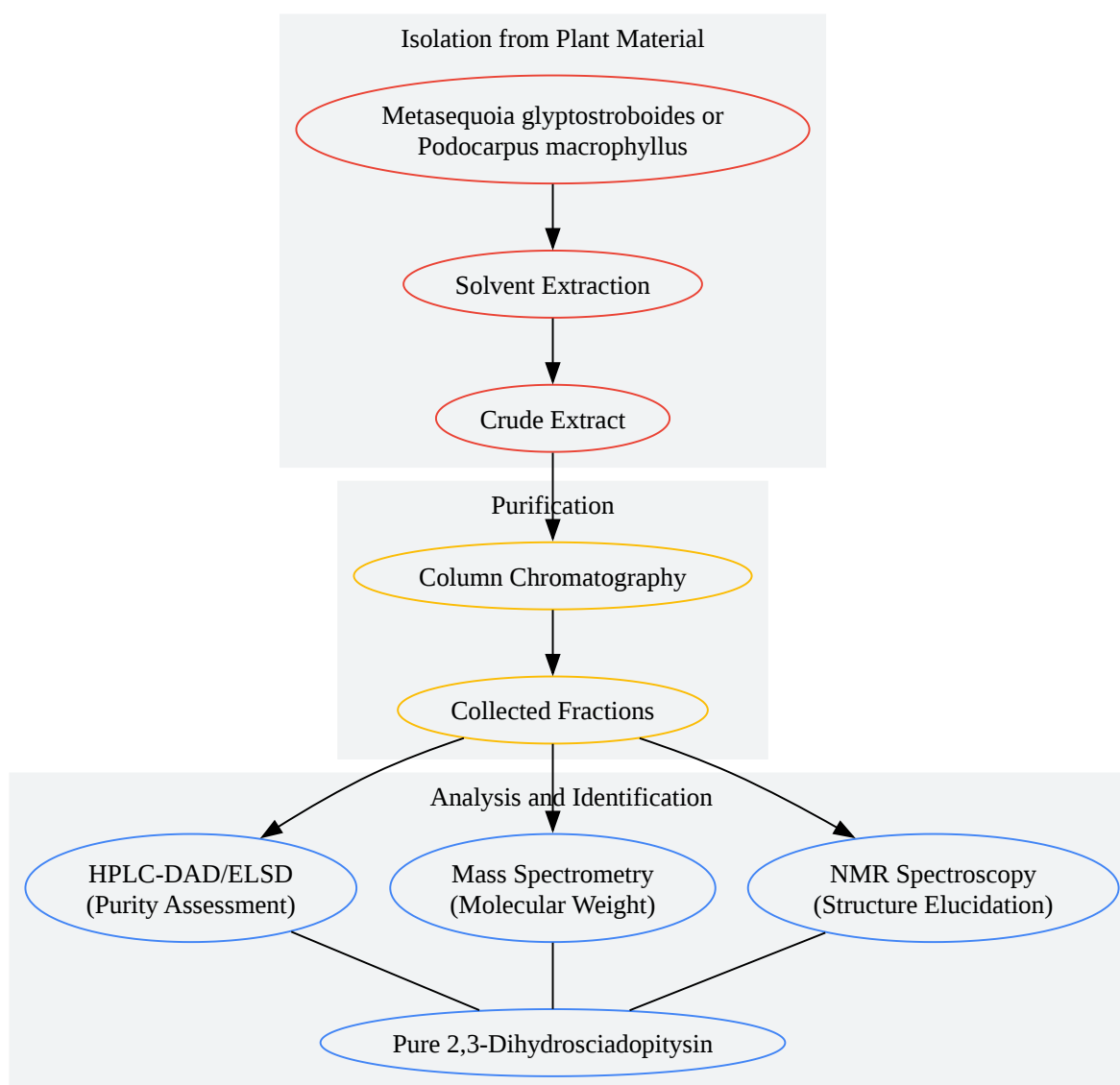
The identity of **2,3-Dihydrosciadopitysin** is confirmed using a combination of spectroscopic methods:

- Mass Spectrometry (MS): This technique is used to determine the molecular weight of the compound, confirming its molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are critical for elucidating the precise molecular structure, including the connectivity of atoms and the stereochemistry of the molecule.

Purity Assessment

The purity of **2,3-Dihydrosciadopitysin** samples is typically determined by chromatographic methods:

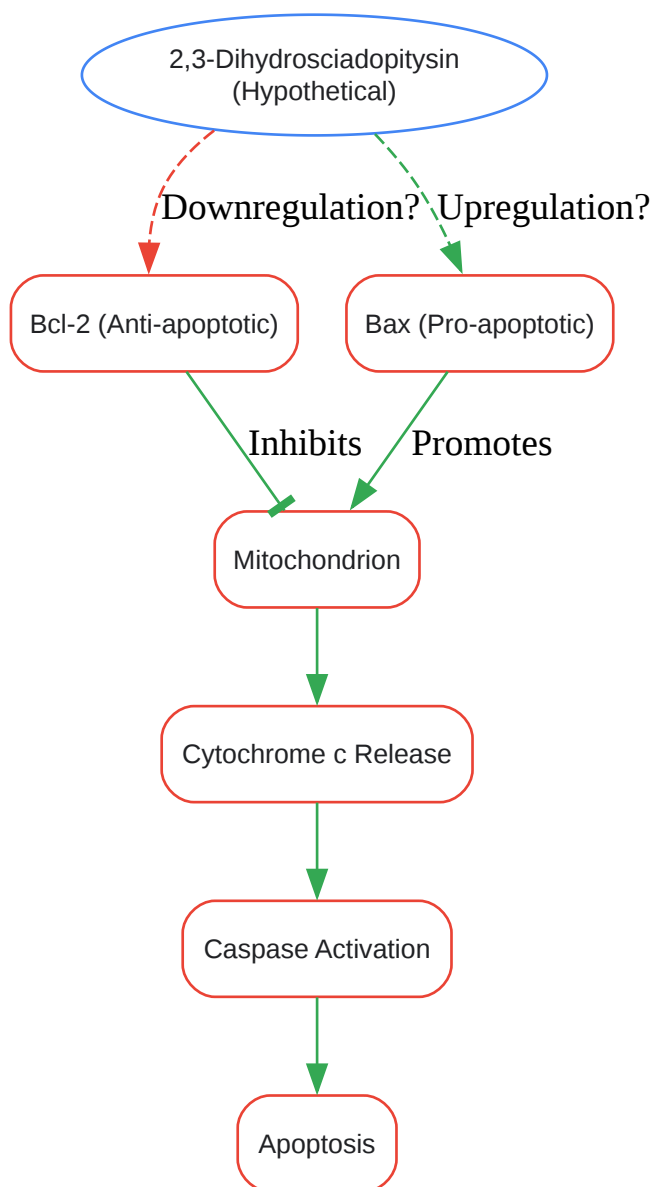
- High-Performance Liquid Chromatography (HPLC): This is the most common method for assessing the purity of flavonoid compounds. Commercial suppliers often use HPLC coupled with Diode-Array Detection (DAD) or Evaporative Light Scattering Detection (ELSD) to ensure the quality of their reference standards[1].



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Caption: A potential anti-inflammatory mechanism via NF- κ B pathway inhibition.

Hypothetical Apoptotic Pathway in Cancer Cells

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Caption: A potential pro-apoptotic mechanism in cancer cells.

Future Directions and Research Opportunities

The current lack of data on **2,3-Dihydrosciadopitysin** presents a significant opportunity for original research. Key areas for future investigation include:

- **Isolation and Synthesis:** Development of efficient and scalable methods for the isolation of **2,3-Dihydrosciadopitysin** from its natural sources or a total synthesis approach would be crucial to enable further research.
- **Biological Screening:** A comprehensive screening of **2,3-Dihydrosciadopitysin** against a panel of biological targets is warranted. This should include assays for:
 - Anticancer activity: Against various cancer cell lines.
 - Anti-inflammatory activity: In cellular and animal models of inflammation.
 - Neuroprotective effects: In models of neurodegenerative diseases.
 - Antioxidant capacity: Using standard antioxidant assays.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies should focus on elucidating the underlying molecular mechanisms and identifying the specific signaling pathways involved.
- **Pharmacokinetic Profiling:** In vivo studies to determine the absorption, distribution, metabolism, and excretion (ADME) profile of **2,3-Dihydrosciadopitysin** will be essential for evaluating its potential as a drug candidate.

Conclusion

2,3-Dihydrosciadopitysin is a structurally interesting biflavonoid with currently uncharacterized biological potential. This technical guide has summarized the limited available information on its physicochemical properties and natural origins. The significant gaps in our understanding of its bioactivity and mechanism of action highlight the need for further scientific investigation. For researchers and drug development professionals, **2,3-Dihydrosciadopitysin** represents an unexplored area of natural product chemistry with the potential for the discovery of novel therapeutic agents.

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References

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